

Application Notes and Protocols for Flow Cytometry Analysis with Tnik-IN-5

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Compound of Interest

Compound Name: *Tnik-IN-5*

Cat. No.: *B15145013*

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Introduction

Tnik-IN-5 is a potent and specific inhibitor of Traf2- and NCK-interacting kinase (TNIK).^[1] TNIK is a serine/threonine kinase that plays a crucial role in various cellular processes, most notably as a key regulator of the Wnt signaling pathway.^[2] By phosphorylating TCF4, TNIK enables the transcriptional activation of Wnt target genes, which are critical for cell proliferation and stem cell maintenance.^[2] Dysregulation of the Wnt pathway is a hallmark of numerous cancers, including colorectal cancer.^{[3][4]} **Tnik-IN-5**, by inhibiting TNIK, effectively halts Wnt signaling, making it a valuable tool for cancer research and a potential therapeutic agent.^[1]

These application notes provide detailed protocols for utilizing **Tnik-IN-5** in flow cytometry to analyze its effects on cancer cells and immune cells. The provided methodologies cover the analysis of apoptosis, cell cycle progression, and the expression of key cell surface markers.

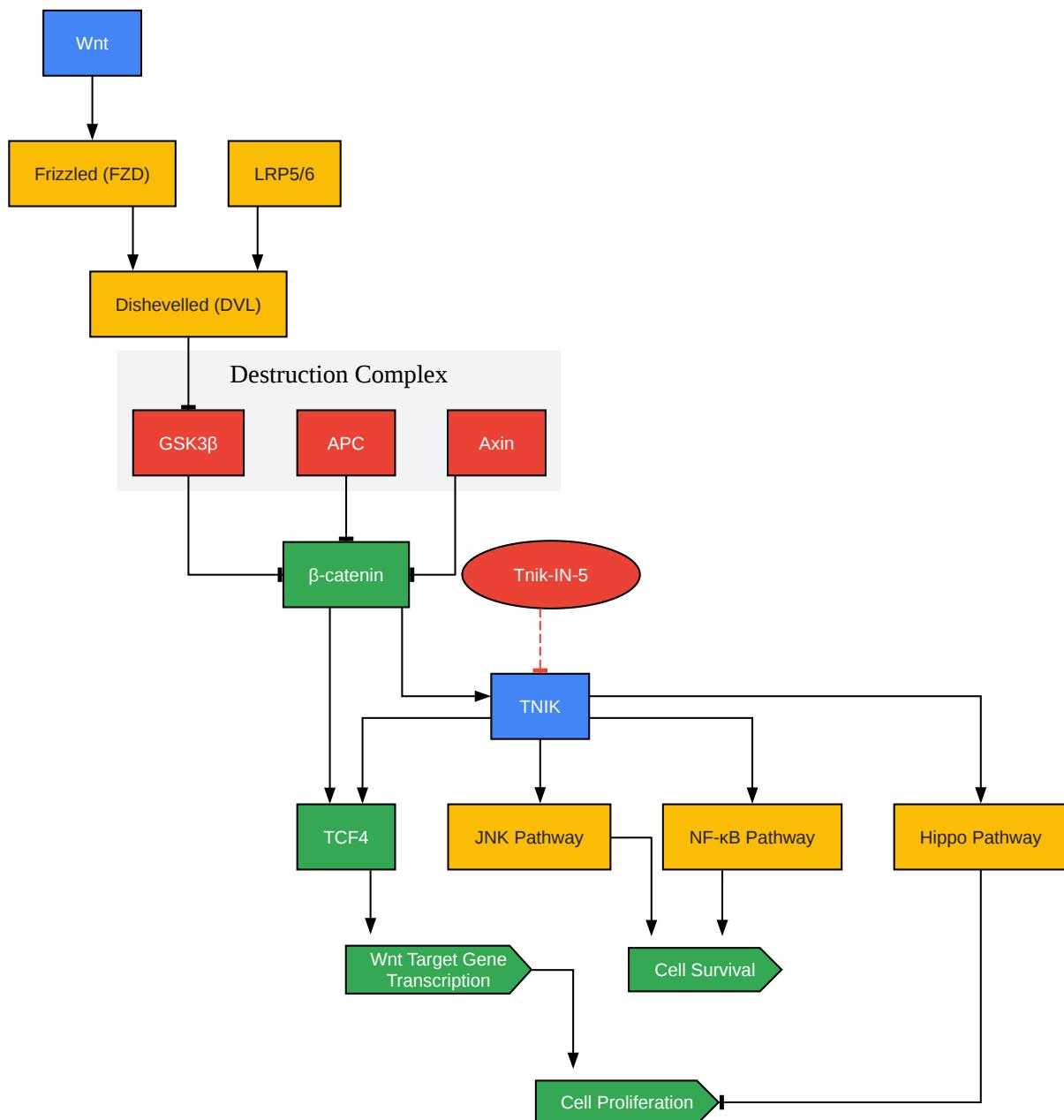
Quantitative Data

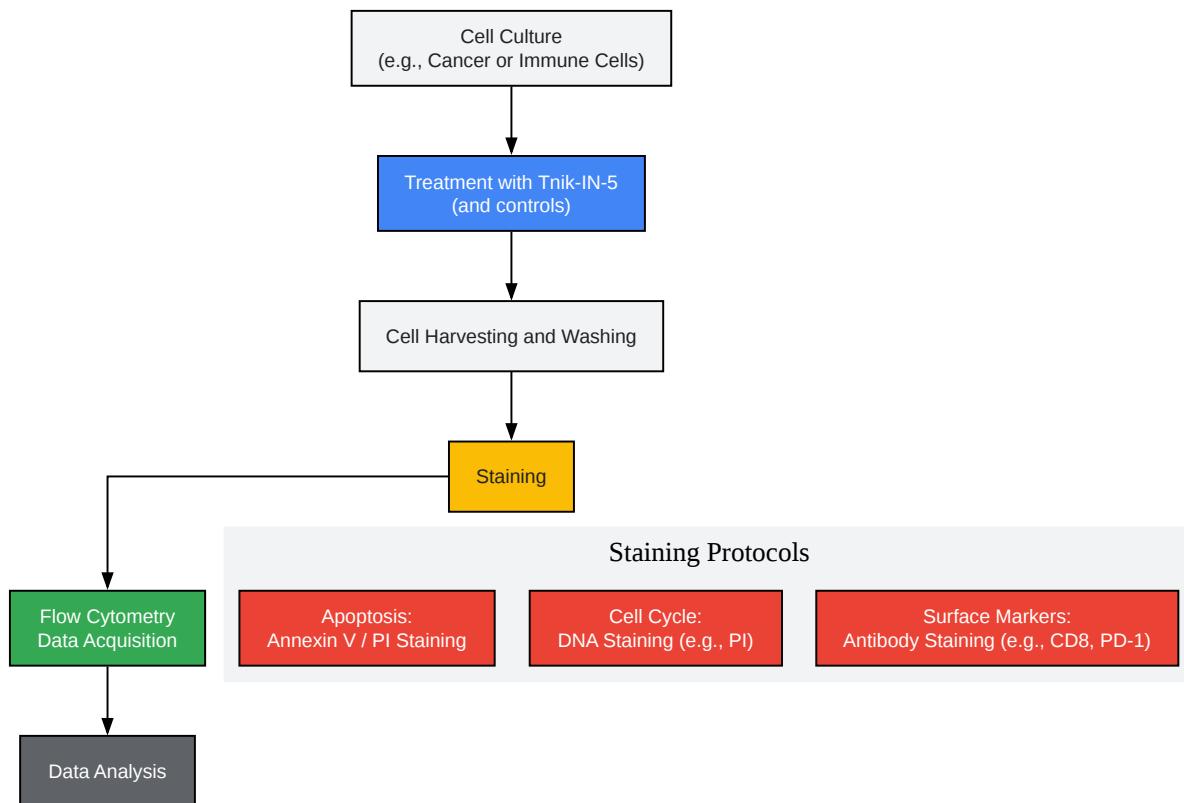
The following tables summarize the quantitative data regarding the inhibitory activity of **Tnik-IN-5** and other relevant TNIK inhibitors.

Compound	Target	IC50 Value	Cell Line/System	Reference
Tnik-IN-5	TNIK	0.05 μ M	In vitro	[1]
INS018-055	TNIK	7.8 nM	In vitro	[5]
INS018-055	COL1 expression	63 nM	LX-2 cells	[5]
INS018-055	α -SMA expression	123 nM	LX-2 cells	[5]
INS018-055	TGF- β -mediated α -SMA expression	27 nM	MRC-5 cells	[5]
INS018-055	TGF- β -mediated α -SMA expression	50 nM	IPF patient fibroblasts	[5]

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathways affected by TNIK and a general experimental workflow for analyzing the effects of **Tnik-IN-5** using flow cytometry.





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